

Application Notes and Protocols: Platinum-Catalyzed Hydrosilylation with Divinyltetramethyldisiloxane

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Compound of Interest

Compound Name: *Divinyl tetramethyldisiloxane*

Cat. No.: *B8804842*

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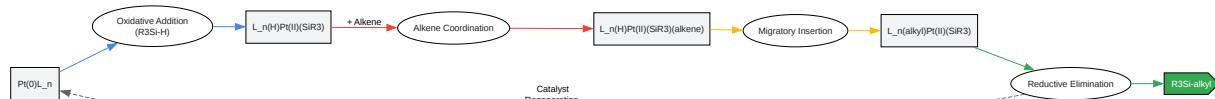
Introduction

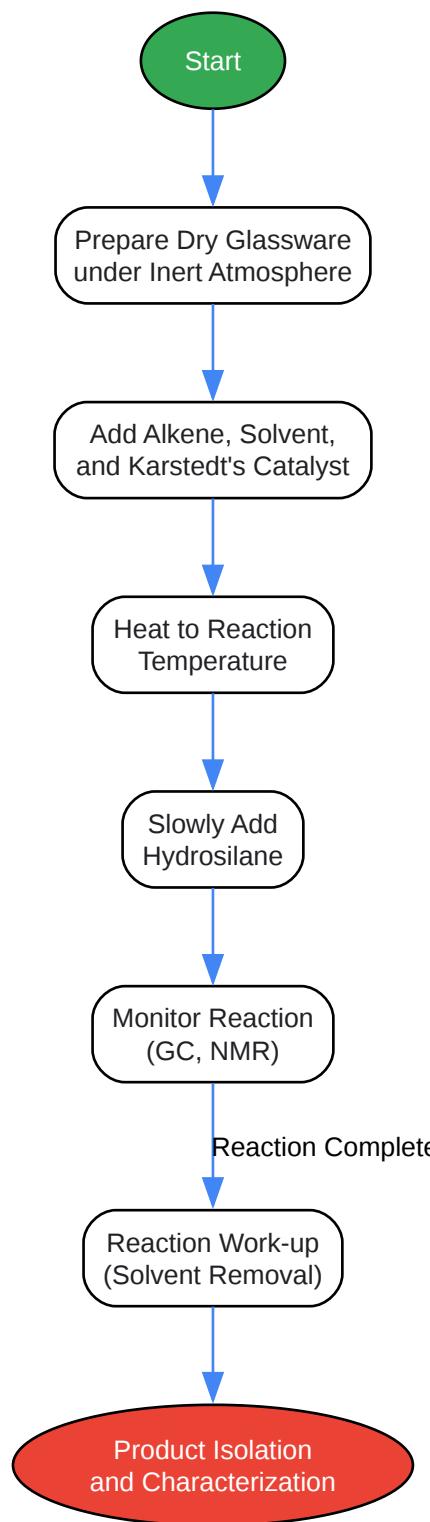
Platinum-catalyzed hydrosilylation is a cornerstone of silicon chemistry, enabling the formation of silicon-carbon bonds with high efficiency and selectivity. This addition reaction of a silicon-hydride (Si-H) bond across an unsaturated bond, such as an alkene or alkyne, is critical in the synthesis of a wide array of organosilicon compounds. Among the various platinum catalysts developed, Karstedt's catalyst, a platinum(0) complex with 1,3-divinyl-1,1,3,3-tetramethyldisiloxane (dvtms), is renowned for its high catalytic activity and solubility in common silicone starting materials.^{[1][2][3]} Divinyltetramethyldisiloxane not only serves as a ligand in this highly effective catalyst but can also be a key reactant in polymerization and cross-linking reactions to produce silicone elastomers and other advanced materials.^{[4][5]}

These application notes provide detailed protocols for the preparation of Karstedt's catalyst and its application in hydrosilylation reactions. The information is intended to guide researchers in academic and industrial settings, including those in drug development where silicone-based materials find application in controlled release systems and medical devices.

Reaction Mechanism: The Chalk-Harrod Mechanism

The generally accepted mechanism for platinum-catalyzed hydrosilylation is the Chalk-Harrod mechanism.^{[6][7]} This catalytic cycle involves the oxidative addition of the hydrosilane to the platinum(0) center, followed by coordination of the alkene, migratory insertion, and finally, reductive elimination of the alkylsilane product to regenerate the active platinum catalyst.



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